

An In-depth Technical Guide to Aspterric Acid (C₁₅H₂₂O₄)

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Compound of Interest

Compound Name: *Aspterric acid*

Cat. No.: *B15594998*

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Abstract

Aspterric acid (C₁₅H₂₂O₄) is a sesquiterpenoid natural product first isolated from the fungus *Aspergillus terreus*.^{[1][2][3]} Initially identified as an inhibitor of pollen development in *Arabidopsis thaliana*, recent research has revealed its potent herbicidal activity.^{[1][2][3]} This technical guide provides a comprehensive overview of **Aspterric acid**, including its chemical properties, biological activity, and mechanism of action. Detailed experimental protocols for its isolation, purification, and bioactivity assessment are presented, along with a summary of key quantitative data. Furthermore, signaling pathways and experimental workflows are visualized using diagrams to facilitate a deeper understanding of this promising natural product for applications in agriculture and drug development.

Chemical Properties of Aspterric Acid

Aspterric acid is a carotane-type sesquiterpene with the molecular formula C₁₅H₂₂O₄ and a molecular weight of 266.33 g/mol .^[1]

Property	Value	Source
Molecular Formula	C15H22O4	[1]
Molecular Weight	266.33 g/mol	[1]
CAS Number	67309-95-9	
Appearance	White solid	[3]
Solubility	Soluble in methanol and DMSO	[3]

Biological Activity and Mechanism of Action

Herbicidal Activity

Aspterric acid has demonstrated significant herbicidal activity against a range of plant species. It is a potent inhibitor of plant growth and development, affecting processes such as pollen development and germination.[1][2] Studies have shown that **Aspterric acid** strongly inhibits the germination and growth of several weed species, including *Amaranthus tricolor*, *Portulaca oleracea*, *Bidens pilosa*, *Lolium perenne*, and *Leptochloa chinensis*. [4] In *Arabidopsis thaliana*, application of **Aspterric acid** at a concentration of 250 $\mu\text{mol L}^{-1}$ every two days resulted in significant herbicidal effects.[5]

While the potent inhibitory effects are well-documented, specific quantitative data on the half-maximal effective concentration (EC50) or growth reduction (GR50) for various weed species are not widely available in the current literature.

Mechanism of Action: Inhibition of Dihydroxy-acid Dehydratase (DHAD)

The primary mechanism of action for **Aspterric acid**'s herbicidal activity is the inhibition of the enzyme dihydroxy-acid dehydratase (DHAD).[6] DHAD is a key enzyme in the branched-chain amino acid (BCAA) biosynthesis pathway, which is essential for plant growth and survival.[6] This pathway is responsible for the production of valine, leucine, and isoleucine. By inhibiting DHAD, **Aspterric acid** disrupts the synthesis of these vital amino acids, leading to plant death.

[6] The BCAA pathway is an attractive target for herbicides as it is present in plants but not in animals, suggesting a potential for selective toxicity.[7]

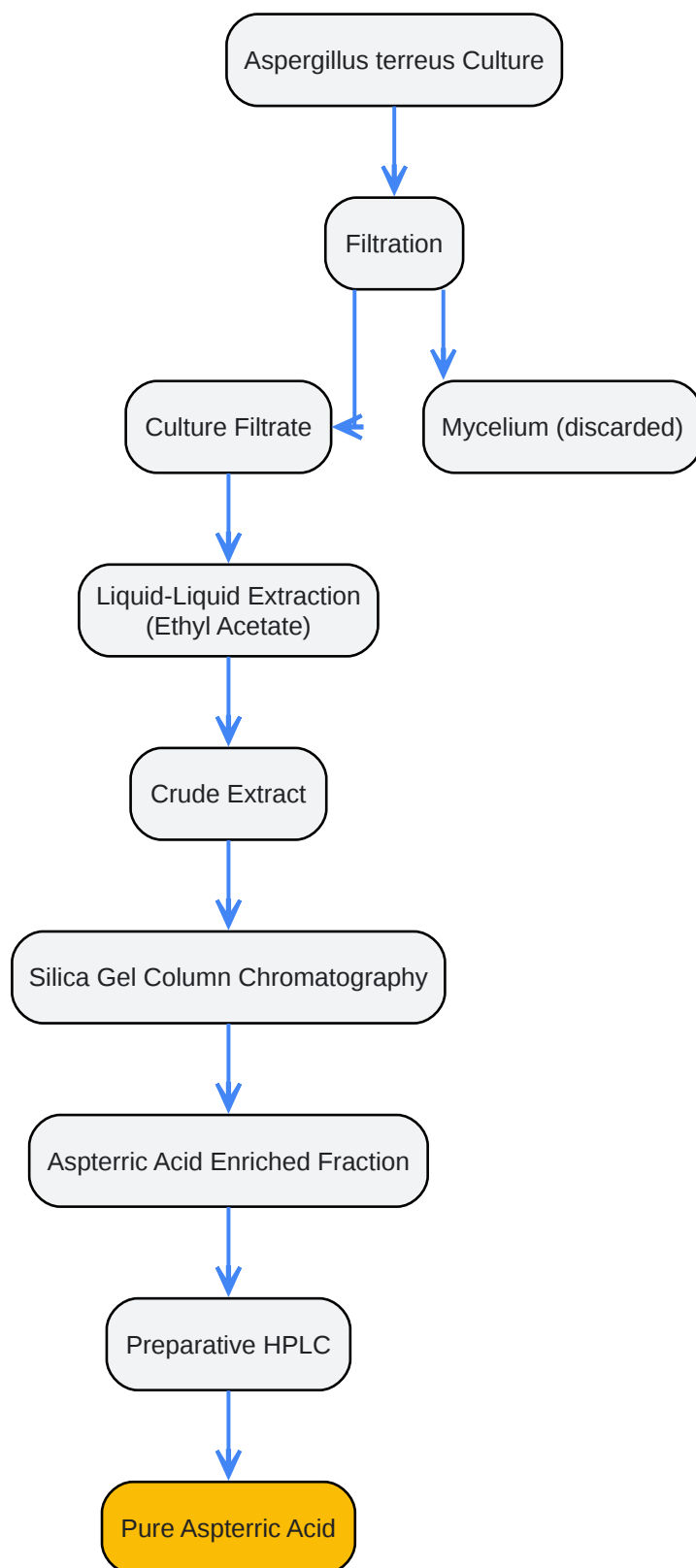
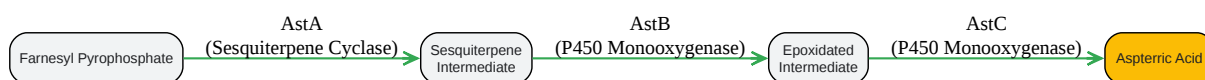
Aspterric acid acts as a sub-micromolar inhibitor of DHAD.[6] The following table summarizes the reported inhibitory constants (IC50 and Ki) of **Aspterric acid** against DHAD from different sources.

Enzyme Source	IC50 (μM)	Ki (μM)
Fungal DHAD (Aspergillus terreus)	0.31	Not Reported
Plant DHAD (Arabidopsis thaliana)	0.50	0.30

Signaling and Biosynthetic Pathways

Branched-Chain Amino Acid (BCAA) Biosynthesis Pathway and Aspterric Acid Inhibition

The following diagram illustrates the BCAA biosynthesis pathway, highlighting the point of inhibition by **Aspterric acid**.



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